

Technical Guide on the Safety and Handling of PPA-904

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Compound of Interest

Compound Name: PPA-904

Cat. No.: B1663480

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For Research, Scientific, and Drug Development Professionals

Disclaimer: **PPA-904** is identified as a specific phenothiazine photosensitizer used in photodynamic therapy research. The information presented in this guide is a consolidated summary based on available data for similar research compounds and established laboratory safety principles. It is intended to serve as a comprehensive reference for trained professionals. Users must always consult a specific and verified Safety Data Sheet (SDS) for **PPA-904** and adhere to all institutional and regulatory guidelines before handling this compound.

General Information & Physicochemical Properties

PPA-904 is a specific phenothiazine photosensitizer utilized in research for photodynamic therapy (PDT), particularly for the topical treatment of cutaneous leishmaniasis.^[1] As a photosensitizer, its therapeutic and hazardous properties are activated by light. It is crucial to handle this compound in dark or low-light conditions to prevent unintended activation.^[1]

Table 1: Physicochemical and Handling Data for **PPA-904**

Property	Value	Notes & Handling Precautions
Chemical Name	3,7-bis(di-n-butylamino)phenothiazin-5-ium bromide	---
CAS Number	30189-85-6	For research use only. Not for human or veterinary use outside of approved clinical trials.
Molecular Formula	C28H42BrN3S	---
Appearance	Solid	Visually inspect for integrity before use.
Storage Temperature	-20°C	Protect from light. Store in a tightly sealed, light-proof container.

| Solubility | Soluble in DMSO | Prepare solutions in a certified chemical fume hood. |

Hazard Identification and Safety Precautions

PPA-904 is a potent photochemical agent. While specific toxicological data is limited, compounds of this class should be handled as hazardous. The primary hazard is associated with its photosensitizing nature, which can induce cellular damage upon light exposure.

Table 2: Hazard Identification and Required Personal Protective Equipment (PPE)

Hazard Type	Description	Required PPE & Handling Guidelines
Skin Irritation	May cause skin irritation upon direct contact. Photosensitizing properties can exacerbate this effect upon light exposure.	Gloves: Chemical-resistant nitrile or neoprene gloves are required. Lab Coat: Wear a full-sleeved lab coat. Ensure cuffs are tucked into gloves.
Eye Damage	May cause serious eye irritation or damage.	Eye Protection: ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles are mandatory.
Respiratory Hazard	Aerosolized particles may cause respiratory tract irritation.	Respiratory Protection: Handle as a powder only in a certified chemical fume hood or glove box. If weighing outside a hood, a NIOSH-approved N95 respirator is required.

| Photosensitivity | Compound is activated by light, potentially generating reactive oxygen species (ROS). | Light Protection: Handle in a darkroom or under amber/red light conditions. Use light-blocking containers for storage and transport. |

Toxicological Summary

Published studies on **PPA-904** indicate it is well-tolerated in topical applications for treating cutaneous leishmaniasis and chronic leg ulcers, with no reports of pain or other significant safety issues.^[1] However, this applies to controlled, therapeutic settings. Systemic exposure or uncontrolled topical exposure could present different risks. The following table presents expected toxicological considerations based on similar chemical entities.

Table 3: Summary of Toxicological Data (Hypothetical & Precautionary)

Test Type	Species/System	Result (Expected)	Notes
Acute Oral Toxicity (LD50)	Rat	No data available	Assume harmful if swallowed. Do not ingest.
Dermal Irritation	Rabbit	Potential Irritant	Expected to cause irritation, especially after light exposure.
Ocular Irritation	Rabbit	Potential for serious damage	Assume risk of serious eye damage.
Mutagenicity (Ames Test)	S. typhimurium	No data available	Photochemical properties suggest a potential for DNA damage upon light activation.

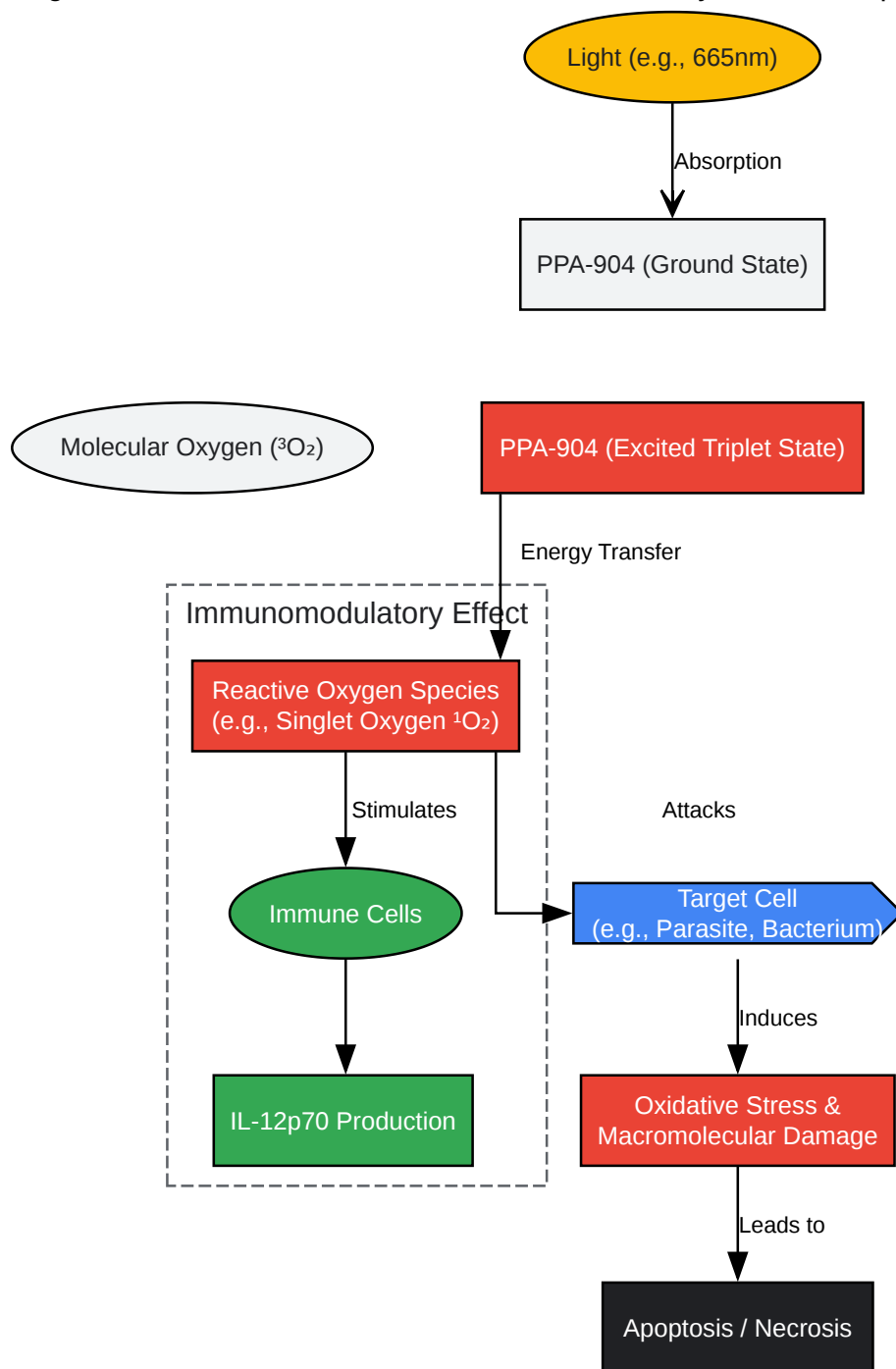
| In Vitro Cytotoxicity (HeLa)| Human cell line | High upon photoactivation | Expected to be highly cytotoxic when exposed to its activation wavelength (peak ~665 nm).[1] |

Mechanism of Action & Signaling Pathway

PPA-904 functions as a photosensitizer. Upon irradiation with light of a specific wavelength (e.g., ~665 nm), the molecule absorbs a photon, transitions to an excited triplet state, and transfers energy to molecular oxygen (Type II reaction) or other substrates (Type I reaction). This generates highly reactive oxygen species (ROS), such as singlet oxygen, which induce oxidative stress and lead to localized cellular apoptosis and necrosis. This mechanism is exploited in photodynamic therapy to destroy target cells, such as parasites or bacteria.[1]

Studies have also shown that **PPA-904**-based PDT can have immunomodulatory effects, such as influencing the production of Interleukin-12 (IL-12p70), which may promote a Th1 immune response and contribute to healing.[1]

Diagram 1: PPA-904 Mechanism of Action in Photodynamic Therapy

[Click to download full resolution via product page](#)Diagram 1: **PPA-904** Mechanism of Action in Photodynamic Therapy

Key Experimental Protocols

Protocol: Topical Application and Irradiation in a Murine Model

This protocol is adapted from studies on cutaneous leishmaniasis.^[1] All animal experiments must be approved by an Institutional Animal Care and Use Committee (IACUC).

Objective: To assess the in vivo efficacy of **PPA-904** PDT.

Methodology:

- **Animal Model:** 6- to 8-week-old BALB/c mice are used.
- **Inoculation:** Metacyclic parasites (e.g., 10^6 in 20 μ L PBS) are inoculated intradermally into the ears.
- **Compound Preparation:** A cream formulation of **PPA-904** is prepared. The exact concentration and vehicle must be optimized for the specific study.
- **Application:** Under dark or red-light conditions, apply the **PPA-904** cream topically to the lesion site on the ear.
- **Incubation:** Allow the cream to penetrate for a set duration (e.g., 90 minutes) while keeping the animal in a dark environment.^[1]
- **Irradiation:** The lesion area is then irradiated with a non-coherent light source equipped with a broadband optical filter peaking at the activation wavelength (e.g., 665 nm with a 30 nm half-band width).^[1] The light dose (J/cm^2) must be precisely controlled and measured.
- **Treatment Regimen:** Treatments may be repeated at specific intervals (e.g., three consecutive treatments with 4-day intervals) to achieve the desired therapeutic effect.^[1]
- **Endpoint Analysis:** Efficacy is measured by lesion size reduction, parasite load quantification (e.g., via qPCR or limiting dilution assay), and/or histopathological analysis.

Diagram 2: Workflow for In Vivo PPA-904 PDT Experiment

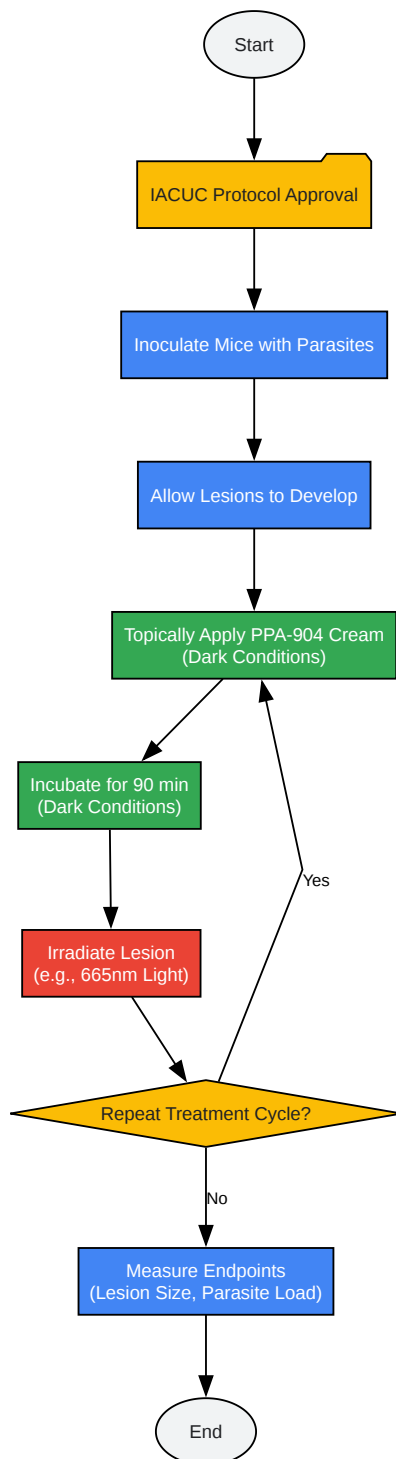
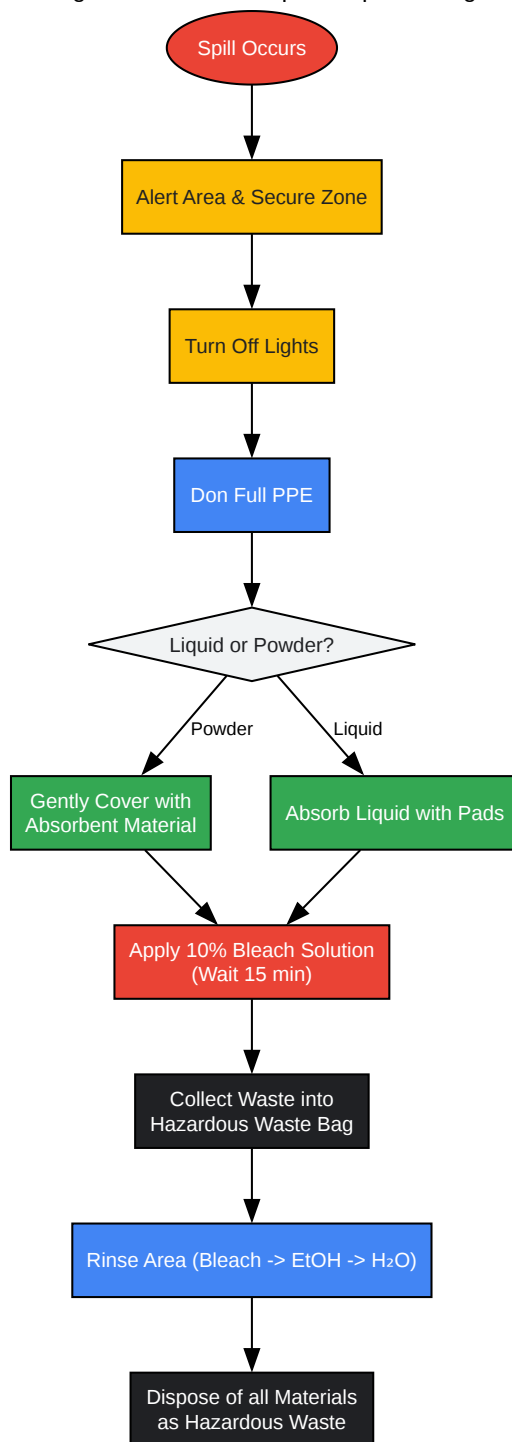


Diagram 3: PPA-904 Spill Response Logic

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References

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